

# The Occurrence of (+)-Medioresinol in Food: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: (+)-Medioresinol

Cat. No.: B15609568

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This technical guide provides a comprehensive overview of the occurrence of the lignan **(+)-Medioresinol** in various food sources. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the quantitative distribution and analysis of this bioactive compound. This document summarizes quantitative data, details relevant experimental protocols, and visualizes associated biological pathways.

## Quantitative Occurrence of (+)-Medioresinol in Food Sources

**(+)-Medioresinol**, a furofuran lignan, is present in a variety of plant-based foods. The following table summarizes the quantitative data available for **(+)-Medioresinol** in several food items, providing a basis for dietary intake estimation and further research into its bioavailability and physiological effects.

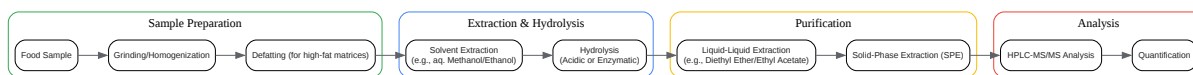
Food Source	Category	Concentration (mg/100g FW)	Reference
Sesame Seeds	Oilseeds	Varies significantly by cultivar; generally a primary source	<a href="#">[1]</a>
Rye	Grains	Data not consistently reported, but considered a source	
Common Wheat (whole grain flour)	Grains	0.030	<a href="#">[2]</a>
Barley (whole grain flour)	Grains	0.011	<a href="#">[2]</a> <a href="#">[3]</a>
Oat (whole grain flour)	Grains	0.040	<a href="#">[2]</a> <a href="#">[4]</a>
Common Buckwheat	Grains	0.033	<a href="#">[2]</a>
Lemon	Fruits	Mentioned as a source, but quantitative data is scarce	
Orange	Fruits	Data not available	
Strawberry (raw)	Fruits	0.00 - 0.05	<a href="#">[5]</a>
Blackcurrant (raw)	Fruits	0.01	<a href="#">[6]</a>
Eggplant (purple, whole, raw)	Vegetables	0.004 - 0.01	<a href="#">[7]</a>
Asparagus	Vegetables	0.005	<a href="#">[2]</a>
Garden Tomato (variety)	Vegetables	0.002	<a href="#">[2]</a>
Kiwi	Fruits	0.005	<a href="#">[2]</a>

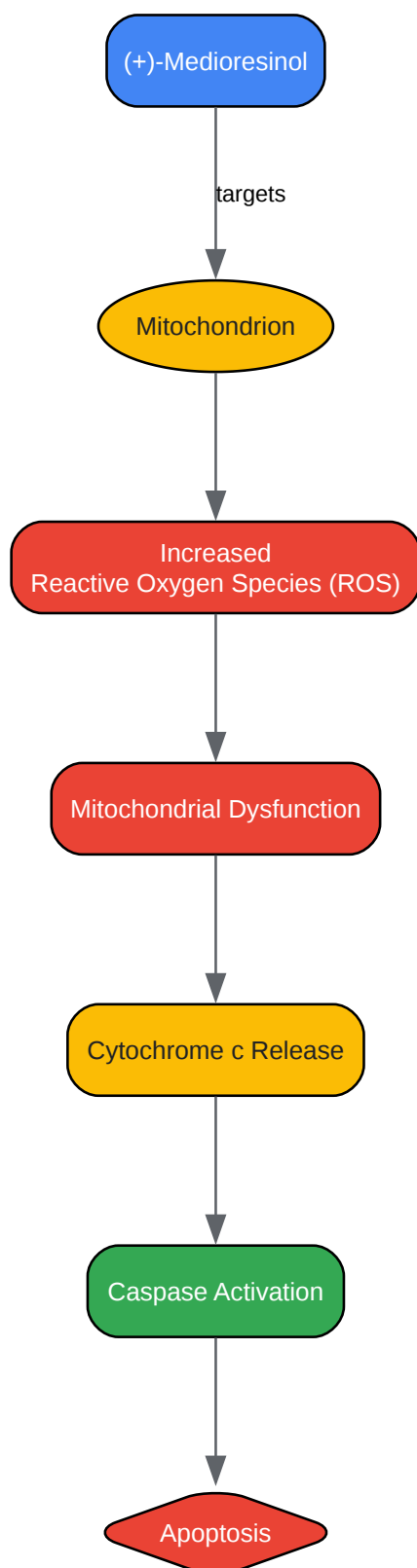
# Experimental Protocols for the Analysis of (+)-Medioresinol

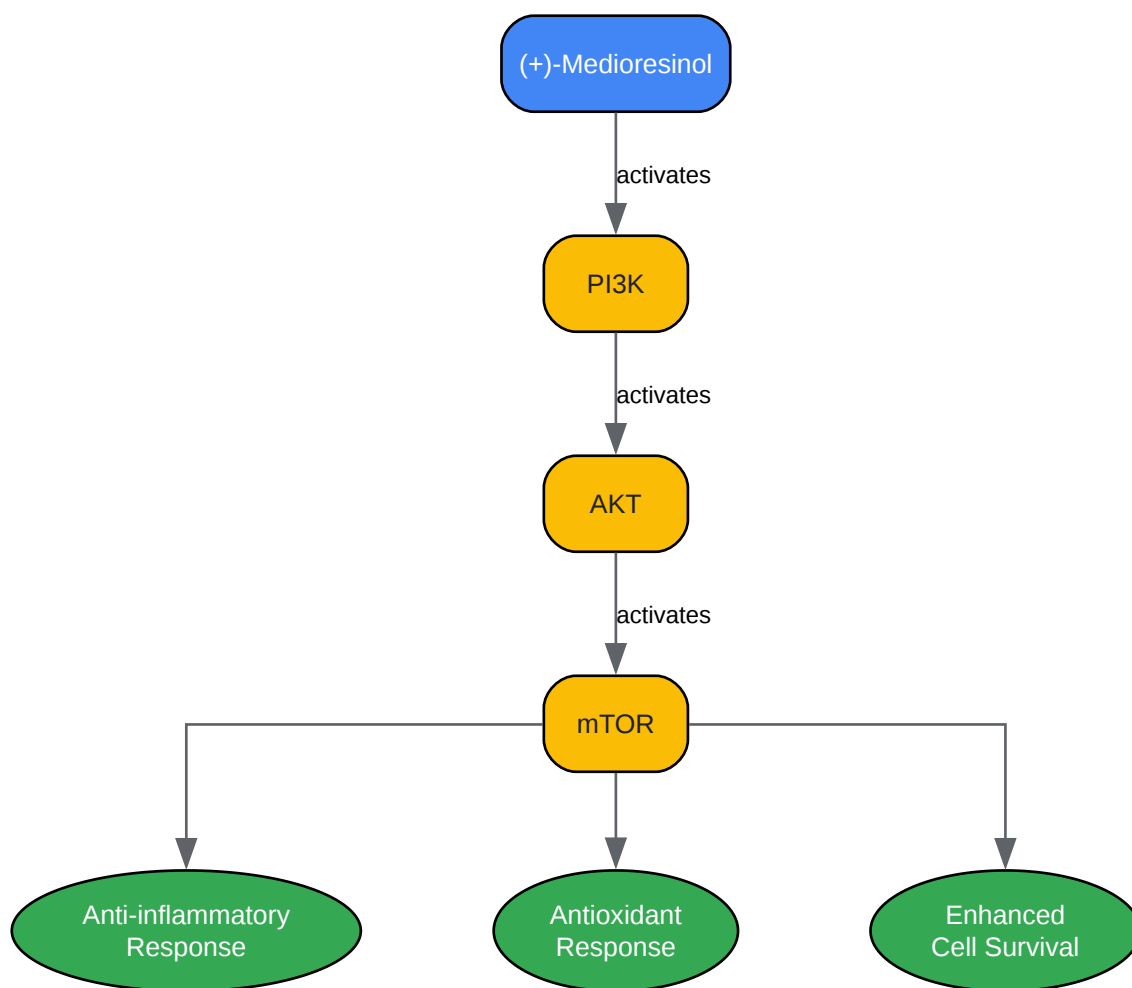
The accurate quantification of **(+)-Medioresinol** in complex food matrices requires robust and validated analytical methodologies. The following section outlines a general workflow and specific protocols for the extraction, hydrolysis, and quantification of this lignan.

## General Analytical Workflow

The analysis of lignans like **(+)-Medioresinol** from food samples typically involves several key stages: sample preparation, extraction, hydrolysis (to release aglycones from their glycosidic forms), purification, and subsequent chromatographic analysis.







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